

Introduction: The Benzothiazole Scaffold as a Privileged Structure

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Compound of Interest

Compound Name: *N-Methyl-benzothiazole-2,5-diamine*

Cat. No.: B8286576

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The benzothiazole ring system, a fusion of a benzene and a thiazole ring, represents a cornerstone in the fields of medicinal chemistry and materials science.[1][2] This aromatic heterocyclic compound is not merely a synthetic curiosity; it is a "privileged structure" found in a multitude of natural and synthetic compounds exhibiting significant biological and photophysical properties.[3] Its derivatives are integral to the development of pharmaceuticals, including anticancer, antimicrobial, anti-inflammatory, and neuroprotective agents.[2][4][5] In materials science, the benzothiazole core is a key chromophore in dyes and fluorescent materials.[2]

This guide focuses on a specific, yet underexplored derivative: **N-Methyl-benzothiazole-2,5-diamine**. While direct, extensive research on this particular molecule is limited, its structural features—a reactive diamine system coupled with the stable benzothiazole core—suggest a wealth of potential applications. This document will provide a comprehensive overview based on established principles of benzothiazole chemistry, offering researchers a foundational understanding and a predictive framework for its utility as a chemical intermediate and a building block for novel functional molecules.

Physicochemical Properties and Synthesis

Understanding the fundamental properties and synthesis of **N-Methyl-benzothiazole-2,5-diamine** is crucial for its application in research.

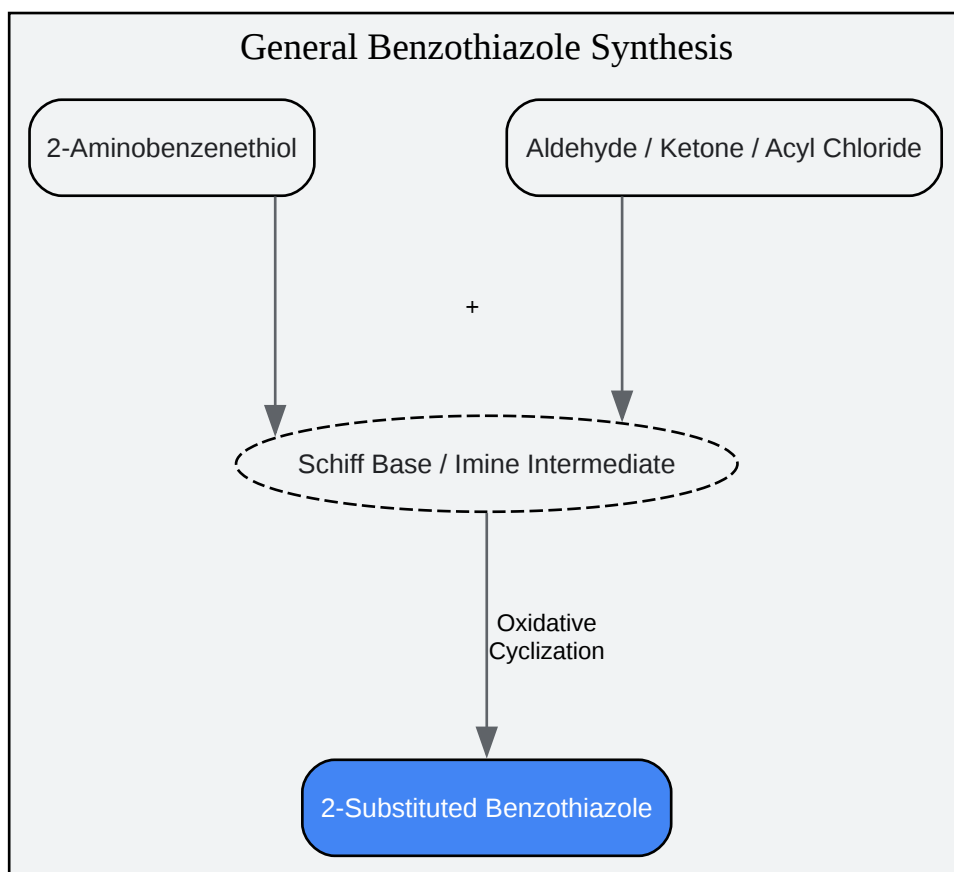
Core Chemical Attributes

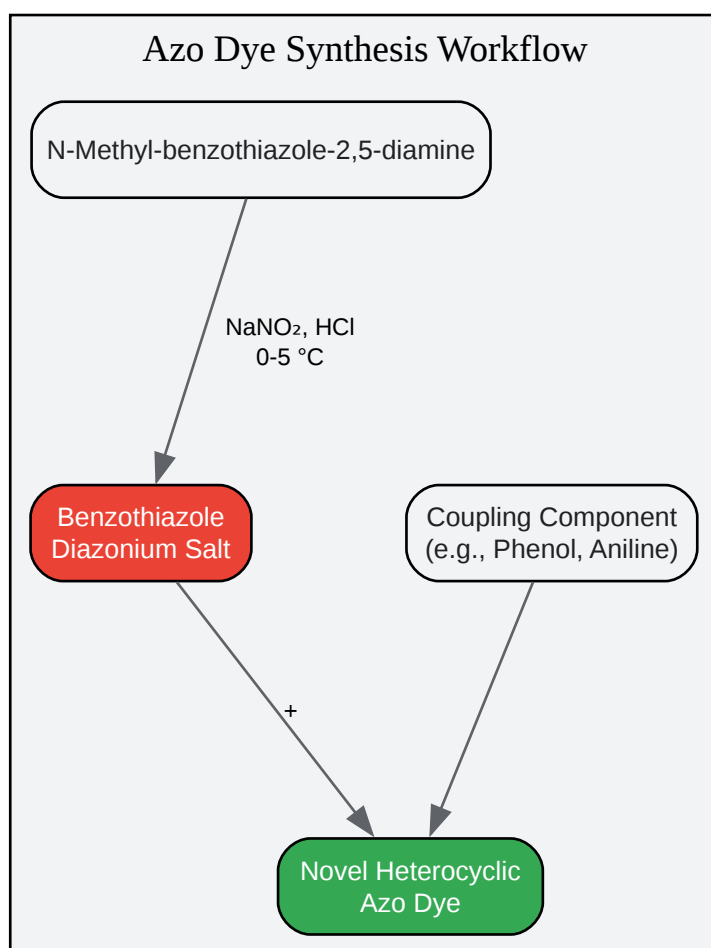
While experimental data for the N-methylated derivative is not readily available in public literature, we can infer its properties from the parent compound, 1,3-benzothiazole-2,5-diamine. The addition of a methyl group to one of the amine functions would slightly increase its molecular weight and lipophilicity (XLogP3) while potentially influencing its basicity and hydrogen bonding capabilities.

Property	Value (for 1,3-benzothiazole-2,5-diamine)	Source
Molecular Formula	C ₇ H ₇ N ₃ S	[6]
Molecular Weight	165.22 g/mol	[6]
IUPAC Name	1,3-benzothiazole-2,5-diamine	[6]
XLogP3	1.3	[6]
Hydrogen Bond Donors	2 (Two -NH ₂ groups)	[6]
Hydrogen Bond Acceptors	3 (Two N atoms, one S atom)	[6]

General Synthesis of the Benzothiazole Core

The most prevalent method for constructing the benzothiazole scaffold is the condensation and subsequent cyclization of a 2-aminobenzenethiol with a variety of carbonyl-containing compounds, such as aldehydes, ketones, or acyl chlorides.[7] This reaction is robust and allows for significant diversification of the 2-position of the benzothiazole ring.





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Caption: Proposed workflow for synthesizing an azo dye from the target compound.

Experimental Protocol: Synthesis of a Hypothetical Azo Dye

This protocol outlines a general procedure for researchers to explore.

- Diazotization:
 - Dissolve 10 mmol of **N-Methyl-benzothiazole-2,5-diamine** in 25 mL of 2M hydrochloric acid, cooling the mixture to 0-5 °C in an ice-water bath with continuous stirring.

- Slowly add a pre-cooled aqueous solution of sodium nitrite (10.5 mmol in 5 mL of water) dropwise, ensuring the temperature remains below 5 °C.
- Stir the resulting solution for an additional 20-30 minutes at this temperature to ensure complete formation of the diazonium salt.
- Preparation of Coupling Solution:
 - In a separate beaker, dissolve 10 mmol of the chosen coupling component (e.g., phenol, N,N-dimethylaniline) in a suitable solvent (e.g., 10% aqueous sodium hydroxide for phenols, dilute acid for anilines) and cool to 0-5 °C.
- Azo Coupling:
 - Slowly add the cold diazonium salt solution to the cold coupling component solution with vigorous stirring.
 - Maintain the temperature below 5 °C and adjust the pH as necessary (alkaline for phenols, slightly acidic for anilines) to facilitate the coupling reaction.
 - A colored precipitate should form immediately or upon standing.
 - Continue stirring for 1-2 hours to ensure the reaction goes to completion.
- Isolation and Purification:
 - Collect the solid dye product by vacuum filtration.
 - Wash the product thoroughly with cold water to remove any unreacted salts.
 - Recrystallize the crude dye from a suitable solvent (e.g., ethanol, acetic acid) to achieve high purity.
 - Characterize the final product using techniques such as FT-IR, ¹H-NMR, and UV-Vis spectroscopy.

Application in Drug Discovery and Medicinal Chemistry

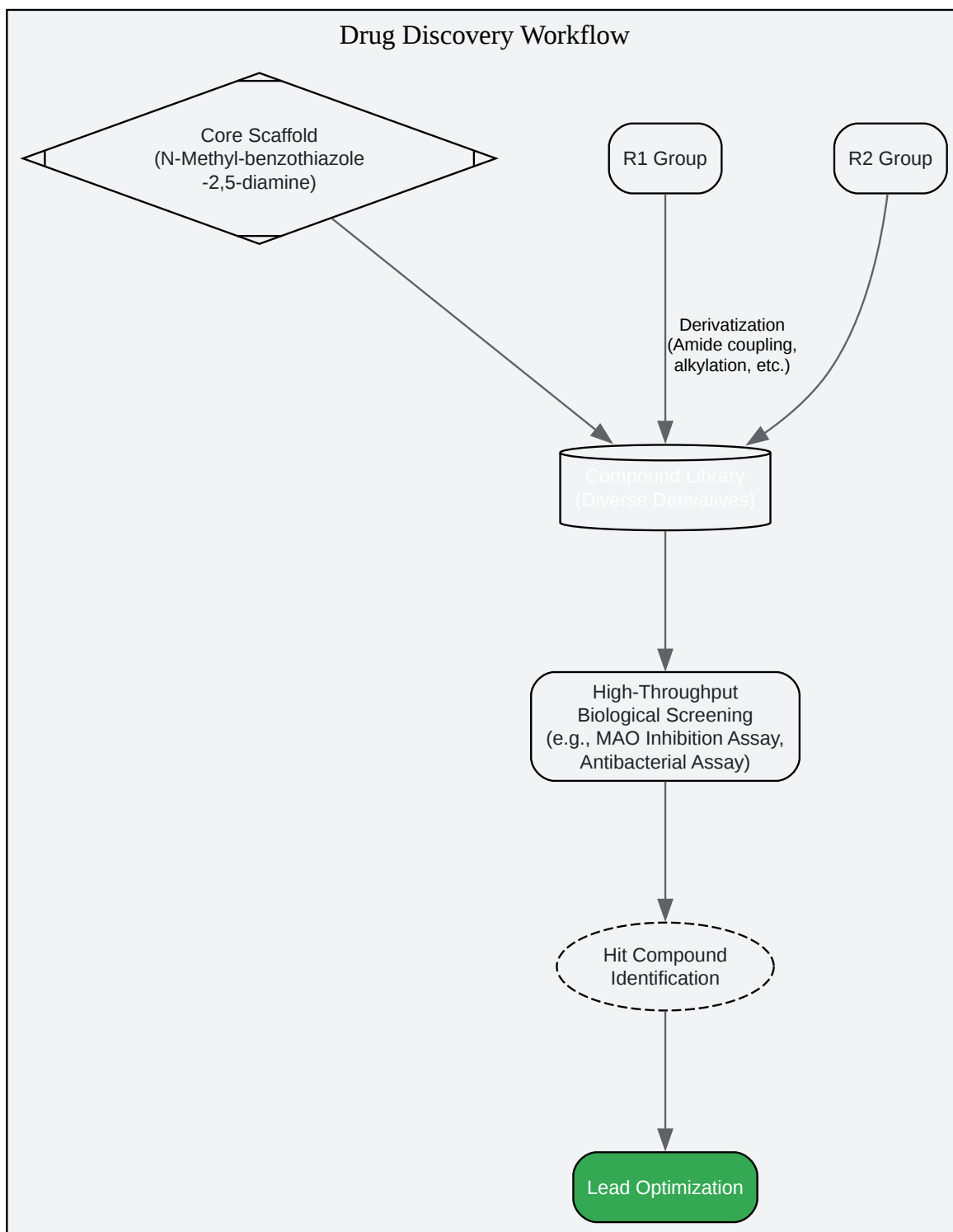
The benzothiazole scaffold is a versatile platform for the development of therapeutically potent agents. [3] Its derivatives have been shown to inhibit critical enzymes and interact with various biological targets. [5] **N-Methyl-benzothiazole-2,5-diamine** serves as an excellent starting point for creating libraries of novel compounds for biological screening.

Scaffold for Monoamine Oxidase (MAO) Inhibitors

Recent studies have demonstrated that benzothiazole derivatives can act as potent and selective inhibitors of monoamine oxidase B (MAO-B). [8][9] Inhibition of MAO-B is a key therapeutic strategy for managing neurodegenerative disorders like Parkinson's disease. The amine functionalities of **N-Methyl-benzothiazole-2,5-diamine** provide ideal handles for chemical modification, allowing for the synthesis of a diverse range of derivatives to probe the active site of the MAO enzymes.

Building Block for Antibacterial Agents

Compounds featuring the benzothiazole structure have shown promising activity against a range of Gram-positive and Gram-negative bacteria, including *Mycobacterium tuberculosis*. [5] They can inhibit essential bacterial enzymes involved in processes like cell wall synthesis and DNA replication. [5] By using **N-Methyl-benzothiazole-2,5-diamine** as a core, researchers can systematically attach different pharmacophores to the amine groups to optimize antibacterial potency and spectrum.



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Caption: Using a core scaffold to generate a compound library for drug discovery.

Conclusion and Future Outlook

N-Methyl-benzothiazole-2,5-diamine, while not extensively documented as a standalone functional molecule, possesses the key structural attributes of a highly valuable chemical intermediate. Its diamine functionality, paired with the robust and biologically relevant benzothiazole core, positions it as an ideal precursor for two major research avenues:

- **Dye Synthesis:** It is a prime candidate for the development of novel heterocyclic azo dyes with potentially unique spectral properties.
- **Medicinal Chemistry:** It serves as an excellent and versatile scaffold for combinatorial library synthesis, enabling the exploration of new chemical space in the search for potent therapeutics, particularly in the areas of neurodegenerative disease and infectious disease.

This guide provides the theoretical and practical framework for researchers, scientists, and drug development professionals to begin exploring the untapped potential of **N-Methyl-benzothiazole-2,5-diamine**. Future research should focus on the systematic synthesis and characterization of its derivatives and the thorough evaluation of their biological and material properties.

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